

Technical Guide: Molecular Weight Profiling of Boc-L-Alanine[1]

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Compound of Interest

Compound Name: L-ALANINE-N-T-BOC (13C3)

Cat. No.: B1580342

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Executive Summary

In quantitative proteomics and structural biology, the precision of isotopic labeling is non-negotiable. This guide provides a rigorous breakdown of Boc-L-Alanine-13C3 (N-(tert-Butoxycarbonyl)-L-alanine-13C3), a critical building block for Solid Phase Peptide Synthesis (SPPS) and NMR studies.[1]

Unlike generic molecular weight lookups, this document distinguishes between Monoisotopic Mass (essential for high-resolution Mass Spectrometry) and Average Molecular Weight (essential for stoichiometric weighing), validating the specific labeling pattern of the alanine backbone.

Structural Anatomy & Isotopic Definition

To calculate the mass accurately, we must first define the specific atomic architecture. The term "

" in this context refers exclusively to the alanine backbone.[1][2] The tert-butoxycarbonyl (Boc) protecting group retains natural isotopic abundance (predominantly

).[1]

Chemical Formula Breakdown

- Unlabeled Precursor:
- Labeled Species:

[1]

The three carbons of the alanine moiety (

,

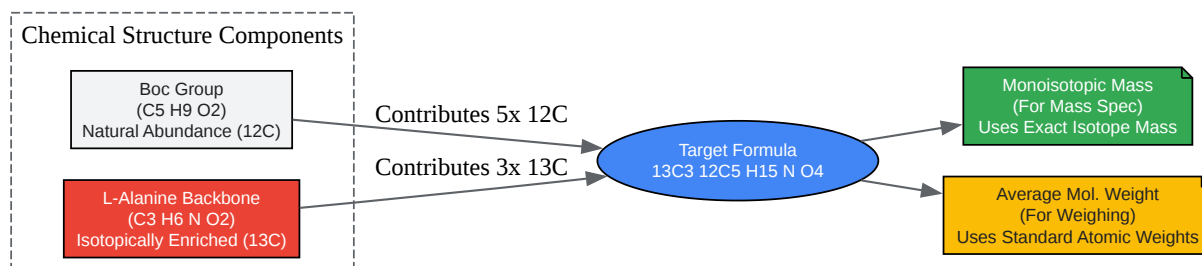
, and the Carboxyl

) are enriched with Carbon-13 (

), while the five carbons of the Boc group remain Carbon-12.[1]

Visualization: Structural & Isotopic Map

The following diagram details the specific labeling sites and the logical flow of mass calculation.



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Figure 1: Structural decomposition of Boc-L-Alanine-13C3 showing the segregation of isotopic labeling.[1]

Theoretical Calculation Framework

High-fidelity experiments require two distinct mass values. Using IUPAC/NIST standard atomic masses, we derive the following.

Constants (NIST Standards)

- Mass:

[\[1\]](#)[\[3\]](#)

- Mass:

[\[1\]](#)

- Mass:

[\[1\]](#)

- Mass:

[\[1\]](#)

- Mass:

[\[1\]](#)

A. Monoisotopic Mass Calculation (For MS/Bioanalysis)

This value represents the mass of the molecule containing only the most abundant isotope for each specific atom position as defined by the label.[\[1\]](#)

```
\begin{aligned} \text{MW} &\approx (3 \times 13.003) + (5 \times 12.011) + (15 \times 1.008) + \\ &(1 \times 14.007) + (4 \times 15.999) \quad \&= 39.010 + 60.055 + 15.120 + 14.007 + 63.996 \quad \&= \\ \mathbf{192.188} \text{ , g/mol } \end{aligned}
```

[\[1\]](#)

Data Summary Table

Parameter	Unlabeled Boc-L-Alanine	Boc-L-Alanine	Delta ()
Formula			3 Neutrons
Monoisotopic Mass	189.1001 Da	192.1102 Da	+3.0101 Da
Average MW	189.21 g/mol	192.19 g/mol	+2.98 g/mol
CAS Number	15761-38-3	335081-02-2	N/A

Quality Control & Validation Protocols

Trusting the label requires verification.^[1] In a drug development context, you must validate the enrichment level before committing the reagent to a complex peptide synthesis.

Protocol 1: Mass Spectrometry (ESI-MS)

Objective: Confirm Isotopic Incorporation (

).^[1]

- Preparation: Dissolve 0.1 mg of Boc-L-Ala in 1 mL of 50:50 MeOH:H₂O (+0.1% Formic Acid).
- Injection: Direct infusion into ESI-MS (Positive Mode).^[1]
- Expectation:
 - Observe major peak at $[M+H]^+ = 193.12$ m/z.^[1]
 - Compare with unlabeled standard (190.11 m/z).^[1]
 - Absence check: The peak at 190.11 should be of the base peak intensity, confirming high enrichment.

Protocol 2: Proton NMR (¹H-NMR)

Objective: Confirm structural integrity and

coupling.

- Solvent:

or DMSO-

.^[1]

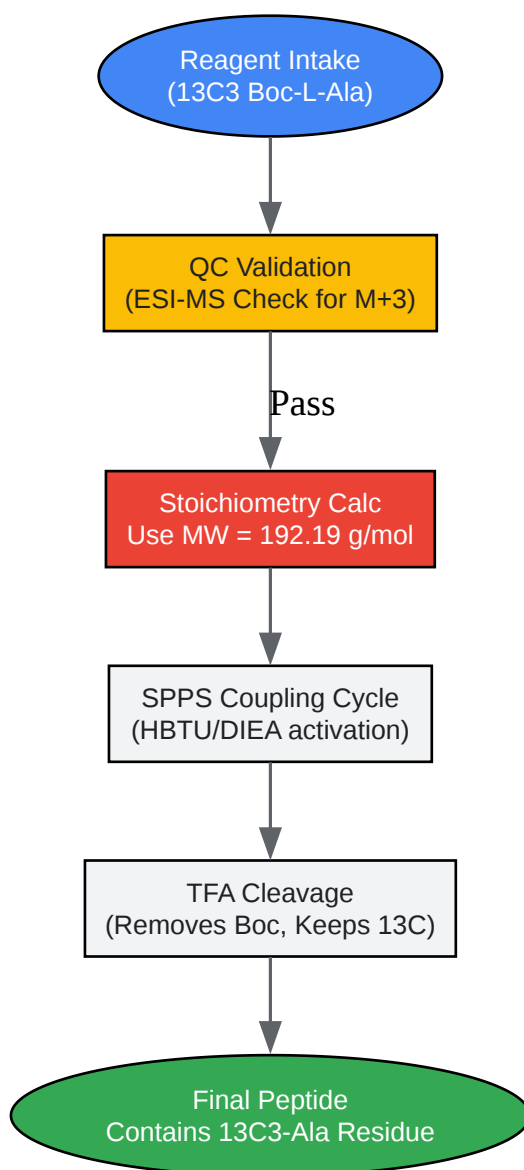
- Observation: The methyl doublet of Alanine (usually ~1.3 ppm) will split into a complex multiplet (doublet of doublets) due to the large

coupling constant (~125-130 Hz) caused by the direct bond to the

atom.^[1] This "splitting of the split" is the definitive signature of the label.

Experimental Workflow: Integration into SPPS

When using this reagent for Solid Phase Peptide Synthesis (SPPS) to create "heavy" peptides for SILAC or quantification standards:



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Figure 2: Integration workflow for labeled Boc-Alanine in peptide synthesis.

References

- National Institute of Standards and Technology (NIST).[1] Atomic Weights and Isotopic Compositions for Carbon. Physical Measurement Laboratory.[1] [\[Link\]](#)
- PubChem. Boc-L-Alanine (Unlabeled) Compound Summary. National Library of Medicine.[1] [\[Link\]](#)[1]

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Sources

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- 2. isotope.com [isotope.com]
- 3. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
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